

# Triphenyl Phosphate: A Comprehensive Technical Guide to its Material Safety Data Sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triphenyl Phosphate

Cat. No.: B132455

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the critical safety and handling information for **Triphenyl Phosphate** (TPP), a compound commonly used as a plasticizer and flame retardant. For laboratory and drug development professionals, a thorough understanding of this substance's properties and potential hazards is paramount for ensuring a safe working environment and accurate experimental outcomes. This document synthesizes key data from various material safety data sheets and scientific resources, presenting it in a clear and accessible format for the scientific community.

## Chemical and Physical Properties

**Triphenyl phosphate** is a colorless, crystalline solid.<sup>[1][2][3]</sup> A summary of its key physical and chemical properties is presented in Table 1. Understanding these properties is crucial for safe storage, handling, and in the event of a spill.

Property	Value	Source(s)
Chemical Formula	C <sub>18</sub> H <sub>15</sub> O <sub>4</sub> P	[3][4]
Molecular Weight	326.28 g/mol	
Appearance	Colorless, crystalline powder/flakes	
Odor	Odorless or faint phenol-like odor	
Melting Point	48-50 °C (lit.)	
Boiling Point	244 °C at 10 mmHg (lit.)	
Flash Point	220 °C (closed cup)	
Vapor Pressure	1.3 mm Hg at 200 °C	
Water Solubility	Insoluble (0.0019 g/L at 20 °C)	
Solubility in Organic Solvents	Soluble in alcohol, benzene, chloroform, ether, and acetone.	
Density	1.2055 g/cm <sup>3</sup>	

## Toxicological Data

**Triphenyl phosphate** exhibits low acute oral and dermal toxicity. However, it is classified as very toxic to aquatic life, with long-lasting effects.

## Acute Toxicity

Endpoint	Species	Route	Value	Source(s)
LD50	Rat	Oral	> 20,000 mg/kg	
LD50	Mouse	Oral	1320 mg/kg	
LD50	Rabbit	Dermal	> 7,900 mg/kg	
LC50	Rainbow Trout (Oncorhynchus mykiss)	Aquatic	0.4 mg/L (96 h)	
EC50	Water Flea (Daphnia magna)	Aquatic	1 mg/L (48 h)	

## Health Effects

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation. Some evidence suggests a potential for skin sensitization, though the incidence is low.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.
- Chronic Exposure: High or repeated exposure may affect the peripheral nervous system, potentially causing weakness and poor coordination.

## Occupational Exposure Limits

Several organizations have established occupational exposure limits for **triphenyl phosphate** to protect workers from potential health effects.

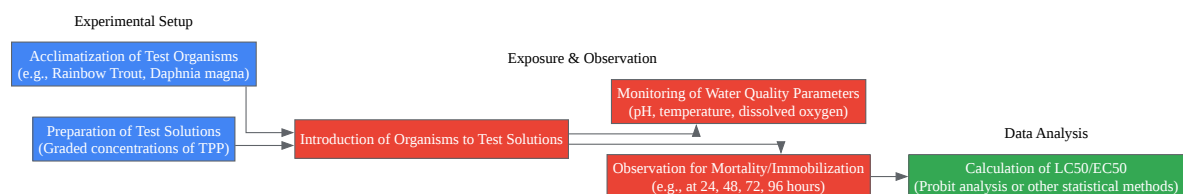
Organization	Limit (Time-Weighted Average)	Source(s)
OSHA (PEL)	3 mg/m <sup>3</sup> (8-hour)	
ACGIH (TLV)	3 mg/m <sup>3</sup> (8-hour)	
NIOSH (REL)	3 mg/m <sup>3</sup> (10-hour)	

## Experimental Protocols: A Methodological Overview

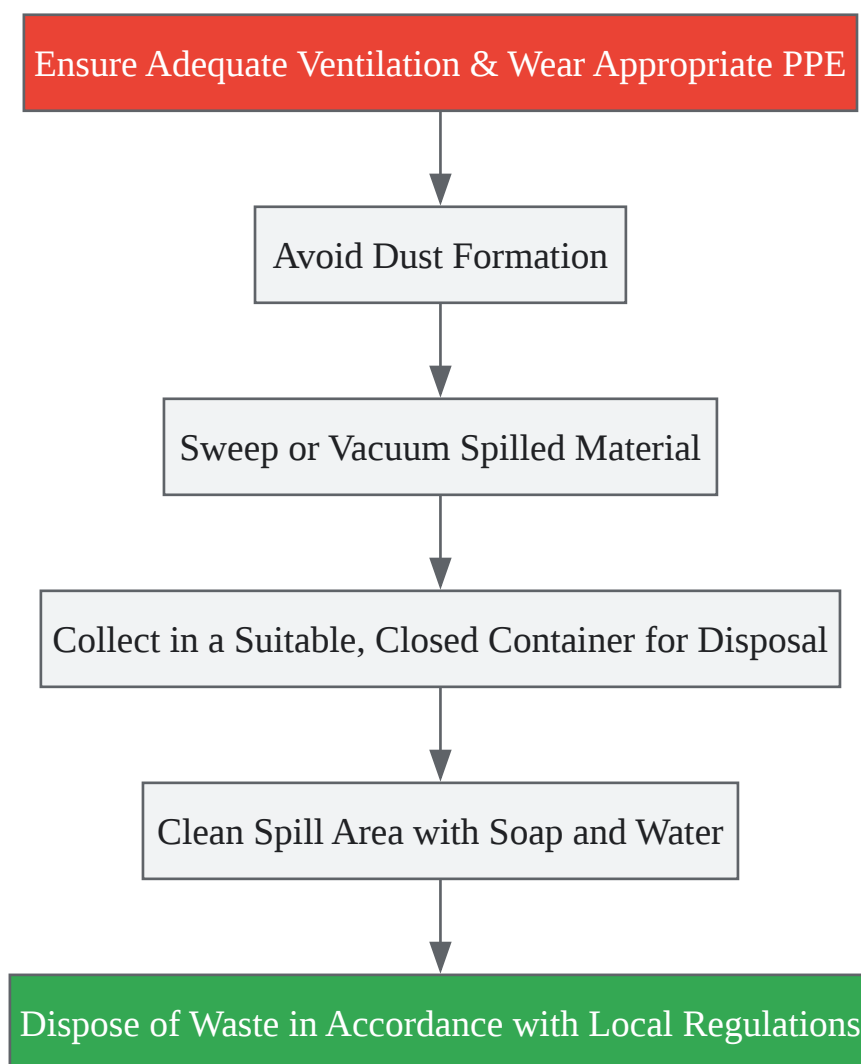
While specific, detailed experimental protocols are proprietary to the testing laboratories, the methodologies for key toxicological endpoints generally follow standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (LD50)

The acute oral toxicity of **triphenyl phosphate** is typically determined using a method similar to OECD Test Guideline 401 (Acute Oral Toxicity) or OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure). A general workflow for such an experiment is outlined below.



Personal Protective Equipment (PPE)				First Aid Measures			
<b>Eye Protection</b> Safety glasses with side shields or goggles	<b>Hand Protection</b> Appropriate chemical-resistant gloves	<b>Body Protection</b> (Lab coat, long-sleeved clothing)	<b>Respiratory Protection</b> (Use in well-ventilated area. Respirator may be needed for high dust concentrations)	<b>Inhalation</b> (Move to fresh air. Seek medical attention if symptoms persist.)	<b>Skin Contact</b> (Wash off with lots of water and plenty of soap. Seek medical attention if irritation develops.)	<b>Eye Contact</b> (Flush thoroughly with plenty of water for at least 15 minutes. Seek medical attention if.)	<b>Ingestion</b> (Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if.)



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## References

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- To cite this document: BenchChem. [Triphenyl Phosphate: A Comprehensive Technical Guide to its Material Safety Data Sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132455#triphenyl-phosphate-material-safety-data-sheet-msds-information]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)